

An In-Depth Technical Guide to the Physicochemical Properties of Trigonosin F

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Compound of Interest

Compound Name: *Trigonosin F*

Cat. No.: B15595089

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Abstract

Trigonosin F is a naturally occurring, highly oxygenated daphnane-type diterpenoid isolated from the plant *Trigonostemon thyrsoideum*. As a member of the daphnane family, it exhibits significant biological activity, most notably potent anti-HIV properties. This technical guide provides a comprehensive overview of the known physicochemical properties of **Trigonosin F**, detailed experimental protocols for its isolation and characterization, and an examination of its proposed mechanism of action as an HIV entry inhibitor. All quantitative data are summarized in structured tables, and key experimental and biological pathways are visualized using diagrams to facilitate understanding and further research.

Core Physicochemical Properties

Trigonosin F is a complex diterpenoid with the molecular formula C₄₆H₅₄O₁₃. Its identity has been confirmed through mass spectrometry and nuclear magnetic resonance spectroscopy. The core physicochemical data are presented below.

Property	Value	Data Source
Chemical Name	Trigonosin F	Internal Reference
CAS Number	1262842-73-8	Internal Reference
Molecular Formula	C46H54O13	Internal Reference
Molecular Weight	814.91 g/mol	Internal Reference
Compound Type	Daphnane Diterpenoid	Internal Reference
Natural Source	Trigonostemon thyrsoideum (Twigs, Leaves, and Roots)	[1]

Further quantitative data such as melting point, optical rotation, and solubility have not been reported in the reviewed literature.

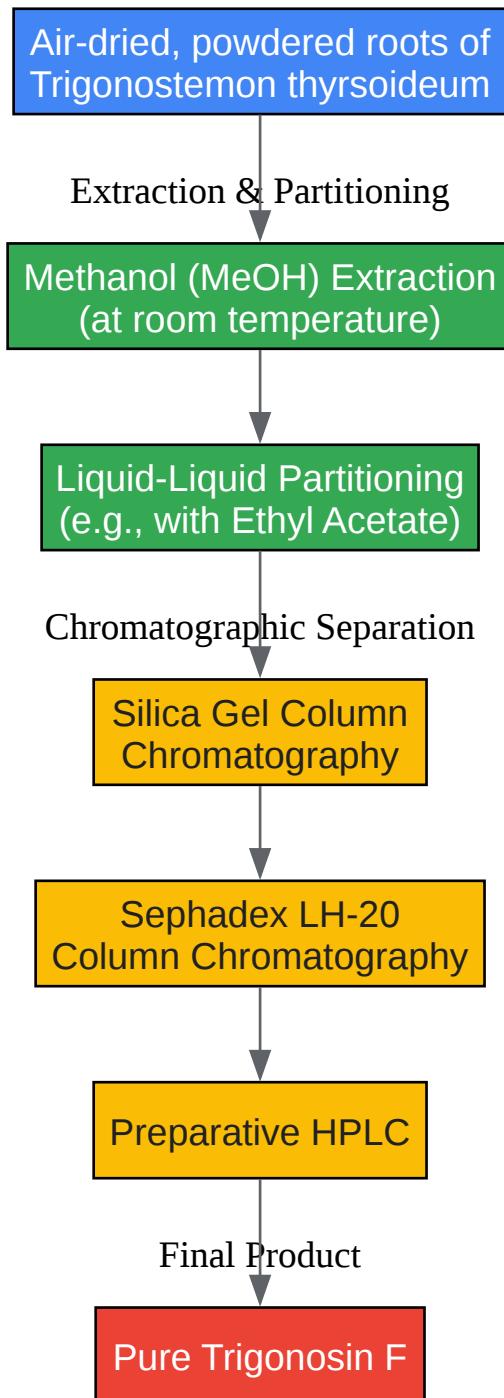
Experimental Protocols

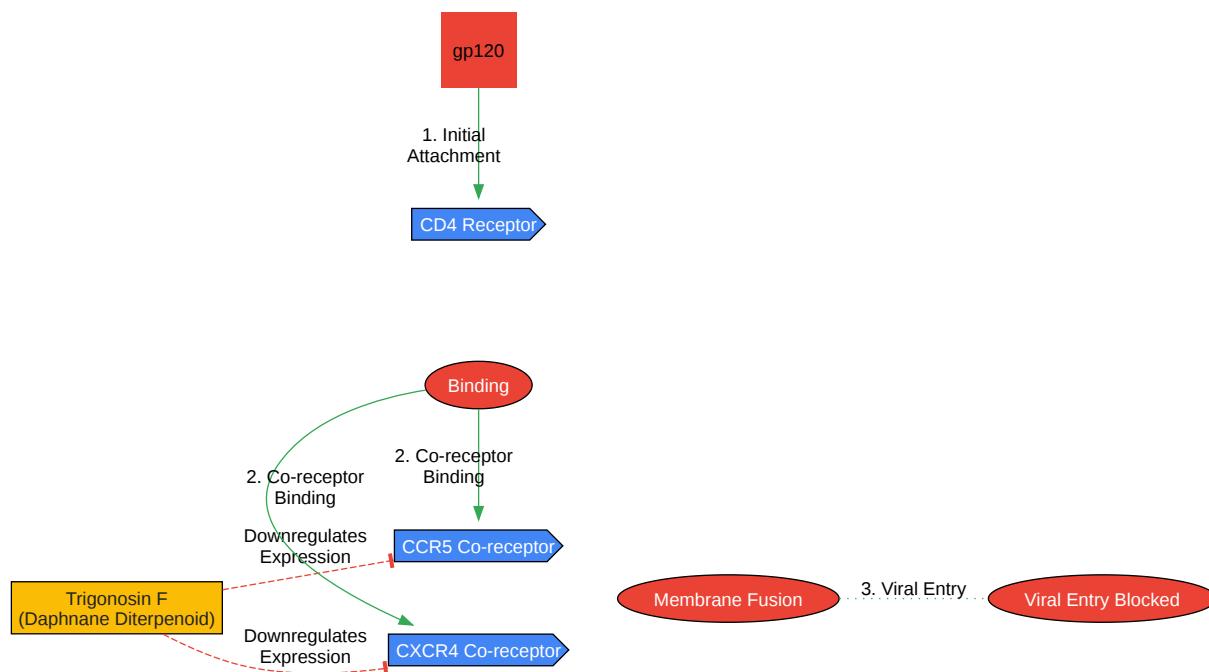
The isolation and structural elucidation of **Trigonosin F** involve multi-step extraction and chromatographic separation, followed by spectroscopic analysis. The general workflow is based on protocols described for isolating Trigonosins A-F and other daphnane diterpenoids from Trigonostemon thyrsoideum.[2]

Isolation and Purification Workflow

The following diagram illustrates the typical workflow for isolating **Trigonosin F** from its natural source.

Plant Material Processing





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References

- 1. researchgate.net [researchgate.net]
- 2. Trigocherrierin A, a Potent Inhibitor of Chikungunya Virus Replication - PMC [pmc.ncbi.nlm.nih.gov]
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